

# Application Notes and Protocols for Benzyl Phenylacetate in Fragrance and Perfumery Research

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Compound of Interest		
Compound Name:	Benzyl phenylacetate	
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Abstract: This document provides detailed application notes and experimental protocols for the use of **benzyl phenylacetate** (CAS No. 102-16-9) in fragrance and perfumery research. **Benzyl phenylacetate** is a versatile aromatic ester valued for its rich, sweet, floral, and honeylike scent profile.[1][2][3] It serves as a key component in a variety of fragrance applications, from fine perfumery to functional products. These notes cover its olfactory characteristics, applications, and stability, while the protocols offer standardized procedures for its evaluation and use in experimental formulations.

# Application Notes Introduction to Benzyl Phenylacetate

Benzyl phenylacetate, an ester of benzyl alcohol and phenylacetic acid, is a fragrance ingredient with a complex and tenacious scent.[4] Its olfactory profile is predominantly characterized by sweet, floral notes of jasmine and rose, interwoven with a deep, warm honey character and subtle cocoa or balsamic undertones.[1][5] Unlike the lighter, fruitier scent of benzyl acetate, the additional phenyl group in benzyl phenylacetate gives it more density, warmth, and superior longevity, making it an excellent middle-to-base note and fixative.[1] It is found naturally in the champaca tree.[1]

## **Olfactory Profile and Applications**

**Benzyl phenylacetate** is a versatile ingredient used across various fragrance sectors:



- Fine Fragrance: It is highly valued in opulent floral, gourmand, and oriental compositions.[1] It adds a warm, sweet dimension to jasmine and rose accords and can create realistic honey notes that are more complex than simple sweetness.[1] Its excellent blending properties help to smooth the harsh edges of other raw materials.[1] Recommended usage levels in fine fragrance are typically between 0.05% and 5%.[1][5]
- Functional Perfumery (Personal & Home Care): Due to its stability and enduring fragrance, it is a popular choice for scented personal care products like lotions, creams, and soaps.[2][4] It is also used as a scenting agent in candles, air fresheners, and other household products to impart a pleasant floral aroma.[2] Typical usage levels range from 0.02% to 0.50% in body and home care products.[5]
- Flavor Industry: It is also employed as a flavoring agent, particularly in confectionery, baked goods, and beverages, where it contributes honey-like and fruity notes.[2][6][7]

# Comparative Analysis: Benzyl Phenylacetate vs. Benzyl Acetate

A key aspect of research is understanding the structural impact on scent. The difference between **benzyl phenylacetate** and the more common benzyl acetate is profound.

- Benzyl Acetate: Possesses a bright, thin, sweet-fruity jasmine character with pear and banana nuances.[1][8] It functions primarily as a top-to-middle note, adding lift and brightness.[1] Its tenacity is moderate.[8]
- **Benzyl Phenylacetate**: Delivers a rich, dense, and enveloping honey-floral scent with cocoa depth.[1] It serves as a middle-to-base note, providing warmth, sweetness, and fixation, with a longevity of over 400 hours on a smelling strip.[1]

This distinction is crucial for formulators choosing an ingredient for either fresh, light effects (benzyl acetate) or rich, gourmand depth and persistence (benzyl phenylacetate).[1]

# **Quantitative Data Summary**

The physicochemical and olfactory properties of **benzyl phenylacetate** are summarized below for easy reference.



Property	Value	Source(s)
Chemical Identity		
CAS Number	102-16-9	[2]
Chemical Formula	C15H14O2	[2][9]
Molecular Weight	226.27 g/mol	[2][9]
Synonyms	Phenylmethyl phenylacetate, Benzyl α-phenylacetate	[2]
Physical Properties		
Appearance	Clear, colorless to pale yellow liquid	[2][10]
Boiling Point	305-320 °C	[2][9][10]
Density	1.087 - 1.1 g/cm <sup>3</sup>	[2][9]
Refractive Index (@ 20°C)	1.550 - 1.560	[9][10]
Flash Point	> 90-93 °C	[9][10][11]
Solubility	Soluble in alcohol; insoluble in water	[7][10]
Olfactory Properties		
Odor Description	Sweet, floral (jasmine, rose), honey, with cocoa/balsamic undertones	[1][3][5]
Longevity on Smelling Strip	> 400 hours	[1]
Recommended Use Level	0.05-1.00% (Fine Fragrance); 0.02-0.50% (Body/Home Care)	[5]
Regulatory & Safety		
Regulatory Oversight	EPA (TSCA), ECHA (REACH)	[4]
RIFM Safety Assessment	Not genotoxic; not a concern for skin sensitization at current	[12]



	use levels	
Allergen Declaration (EU)	None (single molecule)	[5]

# **Experimental Protocols**

The following protocols provide standardized methodologies for the evaluation and application of **benzyl phenylacetate** in a research setting.

# Protocol 1: Quality Control - Purity and Identity Verification by GC-MS

Objective: To verify the identity and determine the purity of a **benzyl phenylacetate** sample.

#### Materials:

- Benzyl phenylacetate sample
- High-purity solvent (e.g., ethanol or hexane)
- Volumetric flasks and pipettes
- Autosampler vials with caps
- Gas Chromatograph-Mass Spectrometer (GC-MS) system

#### Methodology:

- Sample Preparation: Prepare a 1% solution of **benzyl phenylacetate** in the chosen solvent. For example, accurately weigh 10 mg of the sample and dissolve it in 1.0 mL of solvent in a clean vial.
- GC-MS Instrument Setup (Example Conditions):
  - Injector: Split mode (e.g., 50:1 split ratio), 250°C
  - Column: Standard non-polar column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μm)



- Oven Program: Start at 100°C, hold for 1 minute. Ramp up to 280°C at a rate of 10°C/minute. Hold at 280°C for 5 minutes.
- o Carrier Gas: Helium, constant flow rate (e.g., 1.0 mL/min).
- MS Detector: Electron Ionization (EI) mode at 70 eV. Scan range of 40-400 m/z.
- Analysis: Inject 1 μL of the prepared sample into the GC-MS system.
- Data Interpretation:
  - Identity Confirmation: Compare the resulting mass spectrum of the major peak with a reference spectrum (e.g., from NIST or Wiley libraries) for benzyl phenylacetate. The retention time should also be consistent with a known standard.
  - Purity Assessment: Calculate the peak area percentage of benzyl phenylacetate relative to the total area of all detected peaks in the chromatogram. A purity of ≥98% is common for fragrance-grade material.[6]

### **Protocol 2: Sensory Evaluation - Olfactory Profiling**

Objective: To characterize the olfactory profile of **benzyl phenylacetate** over time.

#### Materials:

- Benzyl phenylacetate
- Odorless solvent (e.g., Diethyl Phthalate DEP or Ethanol)
- Standard paper smelling strips (blotters)
- Graduated pipettes and beakers
- A well-ventilated, odor-free evaluation space.[13]

#### Methodology:

• Preparation of Dilutions: Prepare a 10% and a 1% solution of **benzyl phenylacetate** in the chosen solvent to evaluate its character at different intensities.



- Blotter Dipping: Dip the smelling strips approximately 1 cm into the prepared solutions. Allow the solvent to evaporate for about 30 seconds.
- Sensory Panel Evaluation:
  - Assemble a panel of at least 3-5 trained or screened evaluators.
  - Present the coded blotters to the panelists in a controlled environment.[13]
  - Instruct panelists to evaluate the scent at specific time intervals:
    - Time 0 (Top Note): Immediately after solvent evaporation.
    - Time + 30 minutes (Heart Note): To assess the development of the core character.
    - Time + 4 hours (Base Note/Dry Down): To evaluate tenacity and late-stage character.
    - Time + 24 hours: To confirm longevity.
- Data Collection: Panelists should record their impressions using a standardized fragrance descriptor sheet, noting the intensity, character (e.g., floral, honey, sweet), and any changes over time.

### **Protocol 3: Application Stability in a Lotion Base**

Objective: To assess the olfactory stability and performance of **benzyl phenylacetate** in a standard cosmetic emulsion.

#### Materials:

- Benzyl phenylacetate
- Unfragranced lotion base
- Glass beakers and a stirrer
- Storage containers (glass jars)
- Incubators or ovens set to different temperatures (e.g., 4°C, 25°C, 40°C)



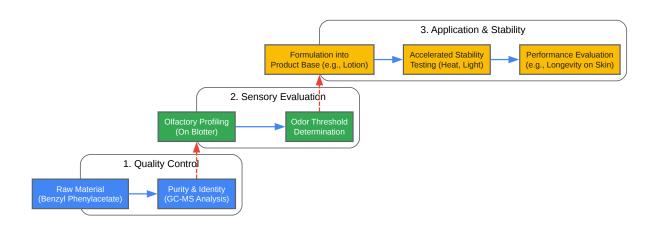
#### Methodology:

- Formulation: Create a batch of scented lotion by incorporating **benzyl phenylacetate** at a concentration of 0.5% w/w into the unfragranced base. Ensure it is mixed thoroughly until homogenous. Create a control sample of the unfragranced base.
- Storage Conditions: Aliquot the scented lotion and the control into separate glass jars. Store
  the samples under different conditions to simulate shelf-life:
  - Refrigerated (4°C)
  - Room Temperature (25°C)
  - Accelerated Aging (40°C)
- Evaluation Schedule: Evaluate the samples olfactorily at baseline (Day 0) and then at regular intervals (e.g., Week 1, Week 4, Week 8, Week 12).
- Assessment:
  - A sensory panel should smell the samples directly from the jars and after application on the skin.
  - Compare the scent of the aged samples to the baseline sample stored at 4°C.
  - Note any changes in odor profile, intensity, or the appearance of off-notes, which could indicate degradation or interaction with the base.
  - Also, observe the physical stability of the lotion (e.g., color change, separation).

# **Visualizations (Diagrams)**

The following diagrams illustrate key workflows and relationships relevant to perfumery research.

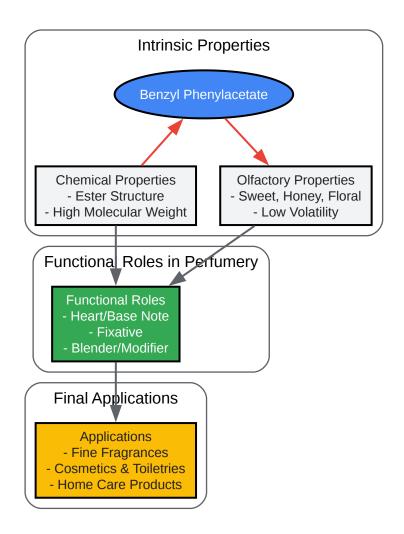




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**Caption:** Experimental workflow for evaluating a fragrance ingredient.

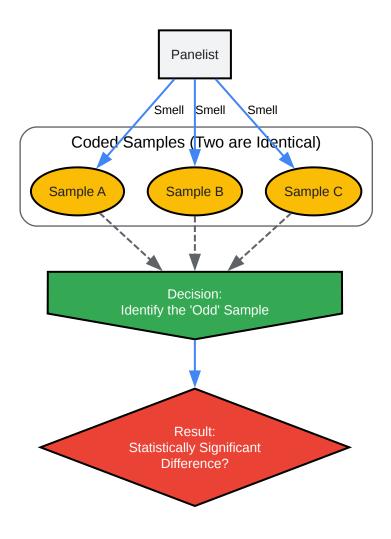




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Caption: Logical relationships of Benzyl Phenylacetate's properties.





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Caption: Workflow for a Triangle Test sensory discrimination protocol.

# Safety and Handling

- Regulatory Status: Benzyl phenylacetate is regulated under frameworks like TSCA in the United States and REACH in Europe.[4] Researchers should ensure compliance with all local and international guidelines.
- Health and Safety: A safety assessment by the Research Institute for Fragrance Materials
   (RIFM) concluded that benzyl phenylacetate is not genotoxic.[12] It is also not considered a
   concern for skin sensitization under current declared levels of use.[12] However, as with all
   chemical raw materials, good laboratory practices should be followed.
- Handling:



- Use appropriate personal protective equipment (PPE), including gloves and safety glasses.[4]
- Handle in a well-ventilated area.
- Store in a cool, dry place away from direct light and heat in a tightly sealed container.[5]
   [11] The recommended shelf life is typically 24-36 months when stored properly.[5]

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